

Essential Safety and Operational Guide for Handling 3-Anilino-1-propanol

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Compound of Interest

Compound Name: 3-Anilino-1-propanol

Cat. No.: B1268279

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **3-Anilino-1-propanol** (CAS RN: 31121-11-6). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment. The following information is synthesized from safety data sheets and chemical properties information to provide a comprehensive operational plan.

Hazard Identification and Personal Protective Equipment (PPE)

3-Anilino-1-propanol is classified as a hazardous chemical. Based on available safety data, it causes skin and serious eye irritation.^[1] It may also be harmful if swallowed.^[2] Therefore, the use of appropriate personal protective equipment is mandatory.

Summary of Hazards:

- Skin Irritation: Causes skin irritation (Category 2).^{[1][3]}
- Eye Irritation: Causes serious eye irritation (Category 2A).^{[1][3]}
- Acute Oral Toxicity: May be harmful if swallowed.^[2]

The following table summarizes the recommended PPE for handling **3-Anilino-1-propanol**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	To prevent contact with eyes, which can cause serious irritation.[1][3]
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact and subsequent irritation.[1]
Body Protection	Laboratory coat or chemical-resistant apron.	To protect skin and personal clothing from splashes.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator with an organic vapor cartridge if working with large quantities, heating the substance, or if ventilation is inadequate.	To prevent inhalation of vapors or mists, especially if aerosolization is possible.

Quantitative Data

The following table provides a summary of the key physical and chemical properties of **3-Anilino-1-propanol**.

Property	Value	Source
CAS Number	31121-11-6	[1] [3] [4] [5] [6] [7]
Molecular Formula	C ₉ H ₁₃ NO	[1] [3] [7]
Molecular Weight	151.21 g/mol	[1] [3] [7]
Appearance	Light yellow to yellow to orange clear liquid	[5] [7]
Boiling Point	140°C / 0.4 mmHg	[2] [6]
Density	1.063 g/cm ³ (at 26°C)	[2] [6]
Flash Point	156.7°C	[2]
Storage Temperature	0-10°C (refrigerated)	[3] [8]

Experimental Protocol: Weighing and Dissolving 3-Anilino-1-propanol

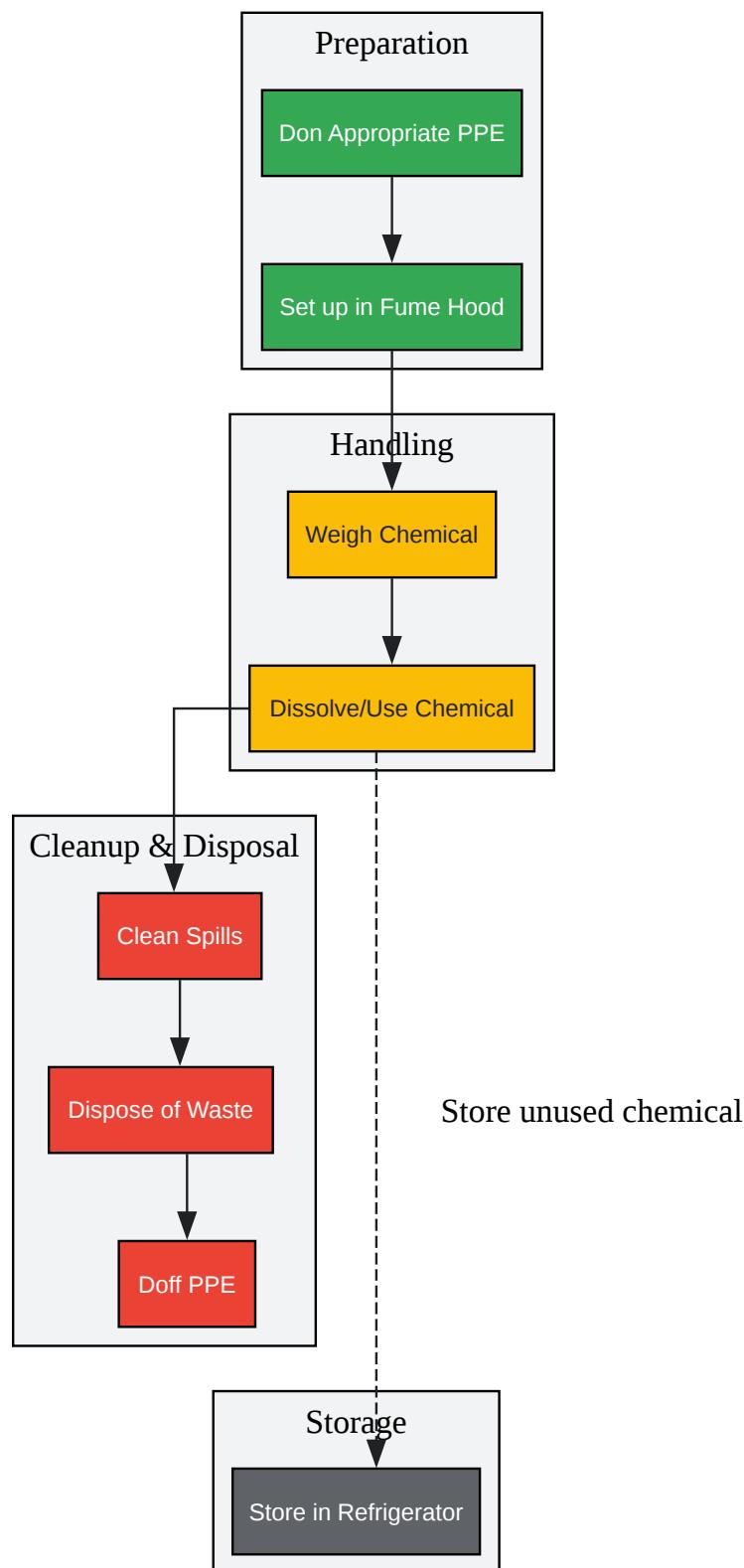
This protocol outlines the steps for safely weighing and dissolving **3-Anilino-1-propanol** in a laboratory setting.

1. Preparation: a. Ensure a chemical fume hood is operational and the work area is clean and uncluttered. b. Gather all necessary materials: **3-Anilino-1-propanol**, appropriate solvent, beaker, graduated cylinder, magnetic stir bar, stir plate, and weighing paper or boat. c. Don the required personal protective equipment as specified in the PPE table above.
2. Weighing: a. Place a weighing paper or boat on the analytical balance and tare it. b. Inside the chemical fume hood, carefully dispense the desired amount of **3-Anilino-1-propanol** onto the weighing paper. c. Record the exact weight of the chemical.
3. Dissolving: a. Place the beaker with the appropriate volume of solvent and a magnetic stir bar on the stir plate inside the fume hood. b. Carefully add the weighed **3-Anilino-1-propanol** to the solvent. c. Turn on the stir plate to facilitate dissolution. Gentle heating may be applied if necessary, but this should be done with caution and with appropriate respiratory protection.

4. Post-Procedure: a. Tightly cap the original container of **3-Anilino-1-propanol** and store it in a refrigerator. b. Clean any spills immediately according to the disposal plan. c. Dispose of contaminated weighing paper and any other disposable materials in the designated chemical waste container. d. Remove PPE in the correct order to avoid contamination and wash hands thoroughly.

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for minimizing risks. The following workflow diagram illustrates the key steps.

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Caption: Workflow for the safe handling of **3-Anilino-1-propanol**.

Disposal Plan:

- Chemical Waste: Dispose of unused **3-Anilino-1-propanol** and solutions containing it in a designated, labeled hazardous waste container. Do not pour down the drain.
- Contaminated Materials: Any materials that have come into contact with **3-Anilino-1-propanol**, such as gloves, weighing paper, and paper towels, should be placed in a sealed bag and disposed of as hazardous chemical waste.
- Regulatory Compliance: All waste disposal must be carried out in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety department for specific guidance.

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